Precision Synthesis of (S)-N-Methylalaninol: A Technical Guide

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Compound of Interest

Compound Name:	*2-(Methylamino)propan-1-ol*
CAS No.:	*27646-78-2*
Cat. No.:	*B1590076*

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Target Molecule: (S)-**2-(Methylamino)propan-1-ol** CAS: 19883-77-3 Role: Chiral building block for peptidomimetics and pharmaceutical intermediates.

Part 1: Strategic Overview

The synthesis of (S)-N-methylalaninol from L-alanine presents a specific challenge in organic chemistry: controlling mono-methylation. Direct alkylation of primary amines (like L-alaninol) with methyl halides invariably leads to a mixture of mono- and di-methylated products due to the increased nucleophilicity of the secondary amine product.

To guarantee high enantiomeric excess (>99% ee) and chemical purity, this guide utilizes the "Formyl-Linker Strategy". This route circumvents the selectivity issue by installing a formyl group (

) on the nitrogen, which is subsequently reduced to a methyl group. This method is chemically robust, scalable, and prevents over-methylation.

Core Advantages of This Protocol

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- Mono-Methylation Specificity: The formyl group occupies the nitrogen, physically preventing the addition of a second carbon unit until the reduction step, which locks the methyl state.
- Chirality Retention: The conditions avoid strong bases or racemizing environments, preserving the stereocenter derived from L-alanine.
- Scalability: The reagents (Ethyl formate,

  ,

) are readily available and cost-effective for gram-to-kilogram scale synthesis.

Part 2: Retrosynthetic Analysis

The following diagram illustrates the logical disconnection of the target molecule back to the starting material, L-alanine.

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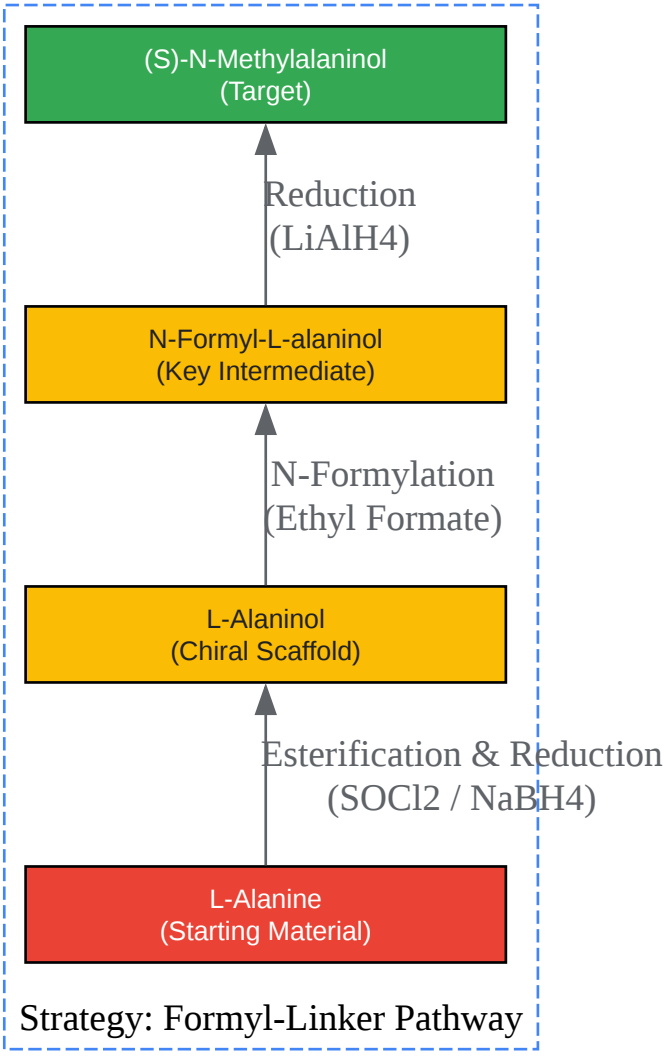

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Caption: Retrosynthetic pathway prioritizing the N-formyl intermediate to ensure selective mono-methylation.

Part 3: Detailed Experimental Protocol

Phase 1: Synthesis of L-Alaninol (via Ester Reduction)

Direct reduction of L-alanine with

is possible but often results in difficult workups due to aluminum salts trapping the amino alcohol. The Ester-Borohydride method is preferred for its cleaner workup and higher yield.

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Reagents:

- L-Alanine[1][2][3][4][5]
- Thionyl chloride (

)
- Methanol (anhydrous)
- Sodium Borohydride (

)[3]

Step-by-Step:

- Esterification: Suspend L-alanine (

  ,

) in anhydrous methanol (

) at

  . Add

  (

  ,

) dropwise. Reflux for 2 hours. Evaporate solvent to yield L-alanine methyl ester hydrochloride as a white solid.
- Reduction: Dissolve the crude ester in ethanol (

) and cool to

  . Add

  (

  ,

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) in small portions over 30 minutes.

- Workup: Allow to warm to room temperature and stir overnight. Quench with acetic acid (to pH 7) or acetone. Concentrate under vacuum.[6][7][8]
- Extraction: Dissolve residue in water, basify with

  to pH 12, and extract continuously with

  or

  (L-alaninol is water-soluble; continuous extraction is critical). Dry organic layer (

) and concentrate.[9]
  - Yield Target: >85%[4][10][11]
  - Checkpoint: Colorless oil.[8]

Phase 2: Selective N-Formylation

This step installs the "methyl precursor" without risking dimethylation.

Reagents:

- L-Alaninol (from Phase 1)[5]
- Ethyl Formate (excess)

Step-by-Step:

- Reaction: Dissolve L-alaninol (

  ,

) in ethyl formate (

).
- Reflux: Heat the mixture to reflux (

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) for 4–6 hours. Monitor by TLC (disappearance of amine).

- Isolation: Evaporate the excess ethyl formate under reduced pressure. The residue is N-formyl-L-alaninol.
- Purification (Optional): If necessary, purify via short-path distillation, though the crude is often sufficiently pure for reduction.
  - Mechanism:[9] Nucleophilic attack of the amine on the ester carbonyl of ethyl formate.

Phase 3: Global Reduction to (S)-N-Methylalaninol

The formyl group is reduced to a methyl group using Lithium Aluminum Hydride.

Reagents:

- N-Formyl-L-alaninol
- Lithium Aluminum Hydride (

  , 2.5 equiv)
- Tetrahydrofuran (THF, anhydrous)

Step-by-Step:

- Setup: Flame-dry a 2-neck flask and purge with Argon/Nitrogen. Add

  (

  ,

) to anhydrous THF (

) at

  .
- Addition: Dissolve N-formyl-L-alaninol (

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crude) in THF (

) and add dropwise to the

suspension.

- Reflux: Heat to reflux for 4–8 hours. The amide carbonyl is reduced to a methylene group (

).
- Fieser Workup (Critical): Cool to

  . Carefully add:
  - water
  - 15%

    solution
  - water
- Filtration: Stir until a white granular precipitate forms. Filter through Celite.[8][9]
- Isolation: Dry the filtrate (

) and concentrate carefully (product is volatile). Distill under reduced pressure for high purity.

Part 4: Data & Quality Control

Reaction Parameter Summary

Step	Transformation	Reagent	Key Condition	Typical Yield
1		/	Reflux, 2h	95%
2				85-90%
3		Ethyl Formate	Reflux	92%
4			Reflux	80-85%

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Analytical Specifications

- Appearance: Colorless to pale yellow oil.
- Boiling Point: ~150-155°C (atmospheric), ~65°C (at 15 mmHg).
- Optical Rotation:

  to

  (c=1, Ethanol). Note: Sign of rotation depends heavily on solvent and pH.
- 1H NMR (CDCl3, 400 MHz):
  - 3.55 (dd, 1H,

    ), 3.30 (dd, 1H,

    ), 2.75 (m, 1H,

    ), 2.42 (s, 3H,

    ), 1.05 (d, 3H,

).

Part 5: Troubleshooting & Safety

Common Pitfalls

- Hygroscopicity: The product is extremely hygroscopic. Store under inert gas in a desiccator.
- Over-Reduction: Unlikely with the formyl route, but ensure the

  quality is good. Old

  can lead to incomplete reduction (leaving the hemiaminal).
- Workup Emulsions: If the aluminum salts form a gel instead of a granular solid during the Fieser workup, add more THF and stir longer. Do not rush the quenching steps.

Alternative Route (Boc-Reduction)

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For labs equipped with high-pressure hydrogenation or wishing to avoid

workups, the Boc-Reduction method is a valid alternative:

- Protect L-alanine with

  .

- Reduce N-Boc-L-alanine directly with

  (requires reflux).

  - Note: This converts the Boc group (

) directly to a methyl group (

) while reducing the acid. This is faster but requires careful thermal control to ensure complete conversion of the carbamate.

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